

Application Notes and Protocols: UC-764864 for Cell Culture Assays

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Compound of Interest

Compound Name: UC-764864

Cat. No.: B12385791

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This document provides detailed application notes and protocols for the use of **UC-764864**, a potent and selective inhibitor of the UBE2N ubiquitin-conjugating enzyme, in cell culture assays. These guidelines are intended to ensure accurate and reproducible experimental outcomes.

Introduction

UC-764864 is a small molecule inhibitor that targets the active site of the UBE2N enzyme, effectively blocking its enzymatic activity.[1][2][3] UBE2N is a key mediator in cellular signaling pathways, particularly those involved in innate immunity and inflammatory responses.[1][3][4] Inhibition of UBE2N by **UC-764864** has been shown to have cytotoxic effects and to disrupt UBE2N-dependent signaling in leukemic cells, highlighting its therapeutic potential.[1][5][6] Specifically, **UC-764864** blocks the ubiquitination of substrates related to innate immune and inflammatory pathways, such as those leading to the activation of NF-κB and Type I interferon signaling.[7]

Data Presentation

Table 1: UC-764864 Properties and Solubility

Property	Value	Source
Molecular Weight	322.42 g/mol	[1][5]
CAS Number	278806-03-4	[5]
Solubility in DMSO	125 mg/mL (387.69 mM)	[1][5]
Appearance	Powder	[2]

Table 2: Stock Solution Preparation for UC-764864 (MW: 322.42 g/mol)

Desired Stock Concentration	Volume of DMSO to add to 1 mg of UC-764864	Volume of DMSO to add to 5 mg of UC-764864	Volume of DMSO to add to 10 mg of UC-764864
1 mM	3.1015 mL	15.5077 mL	31.0154 mL
5 mM	0.6203 mL	3.1015 mL	6.2031 mL
10 mM	0.3102 mL	1.5508 mL	3.1015 mL
50 mM	62.03 µL	310.15 µL	620.31 µL
100 mM	31.02 µL	155.08 µL	310.15 µL

Note: The preparation of stock solutions may require sonication to achieve complete dissolution.[1][5] It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.[1]

Experimental Protocols

Protocol 1: Preparation of UC-764864 Stock Solution

Materials:

- **UC-764864** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Allow the **UC-764864** vial to equilibrate to room temperature for at least 1 hour before opening.^[2]
- Weigh the desired amount of **UC-764864** powder under sterile conditions.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (refer to Table 2).
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, place the vial in an ultrasonic bath for short intervals until the solution is clear.^{[1][5]} To further increase solubility, the tube can be warmed to 37°C before sonication.^[5]
- Once completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.^[5]
- Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[1][8]}

Protocol 2: Preparation of Working Solutions for Cell Culture Assays

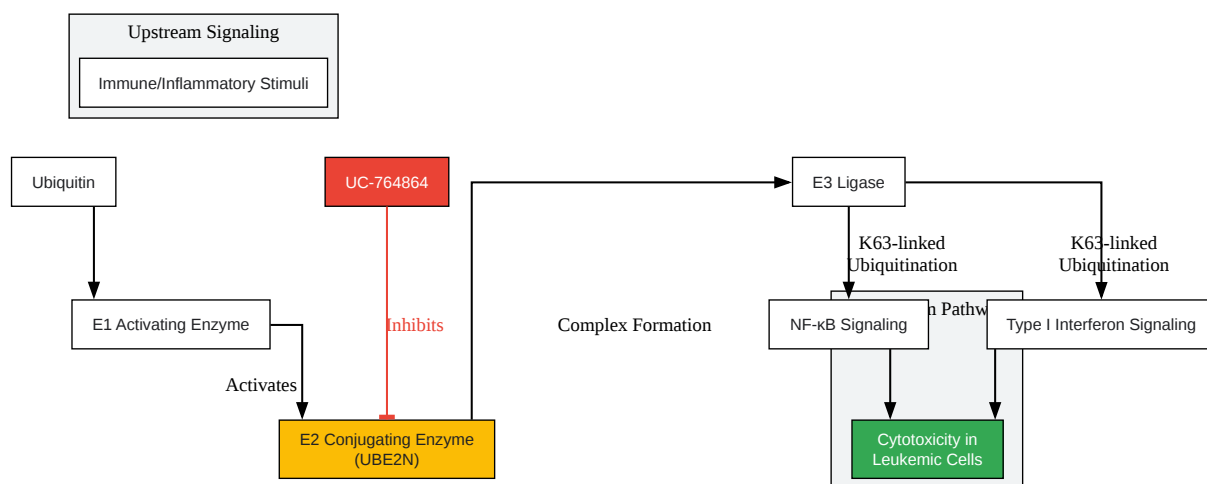
Materials:

- **UC-764864** stock solution (e.g., 10 mM in DMSO)
- Sterile, pre-warmed complete cell culture medium appropriate for the cell line being used
- Sterile microcentrifuge tubes or conical tubes

Procedure:

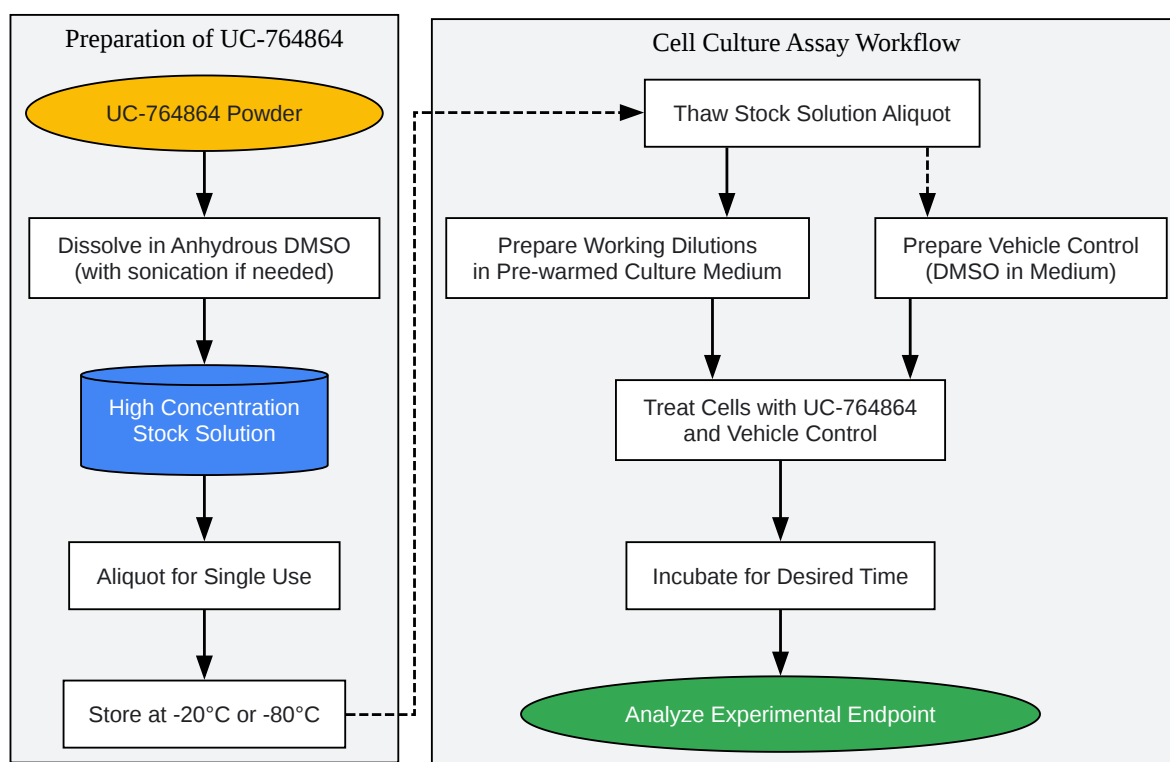
- Thaw a single aliquot of the **UC-764864** stock solution at room temperature.
- Perform serial dilutions of the stock solution in sterile, pre-warmed complete cell culture medium to achieve the final desired working concentrations.
 - Important: To avoid precipitation, it is crucial to add the stock solution to the culture medium and mix immediately. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to minimize solvent-induced cytotoxicity.
- Example Dilution Series (for a final volume of 1 mL):
 - To prepare a 10 μ M working solution from a 10 mM stock: Add 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed complete cell culture medium. Mix thoroughly by gentle pipetting or vortexing.
 - For other concentrations, adjust the volumes accordingly, ensuring the final DMSO concentration remains minimal.
- Prepare a vehicle control using the same final concentration of DMSO in the cell culture medium as the highest concentration of **UC-764864** being tested.
- Add the prepared working solutions of **UC-764864** and the vehicle control to your cell cultures and proceed with the planned assay.

Mandatory Visualizations



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Caption: Signaling pathway inhibited by **UC-764864**.



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Caption: Experimental workflow for **UC-764864** preparation and use.

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